

# safe handling and storage procedures for 2-Methyl-1,3-cyclopentanedione

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## Compound of Interest

Compound Name: 2-Methyl-1,3-cyclopentanedione

Cat. No.: B045155

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## Application Notes and Protocols for 2-Methyl-1,3-cyclopentanedione

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Methyl-1,3-cyclopentanedione** (CAS No. 765-69-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

## Compound Information

**2-Methyl-1,3-cyclopentanedione** is a cyclic diketone that serves as a versatile intermediate in organic synthesis, particularly in the preparation of steroids and other complex molecules.<sup>[1]</sup> It is a beige, odorless, solid powder.<sup>[2]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Methyl-1,3-cyclopentanedione** is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Methyl-1,3-cyclopentanedione**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>	[3]
Molecular Weight	112.13 g/mol	[3]
Appearance	Beige powder solid	[2]
Odor	Odorless	[2]
Melting Point	212 - 216 °C (413.6 - 420.8 °F)	[2]
Boiling Point	Not available	[2]
Flash Point	Not applicable	
Solubility	No information available	[2]
Stability	Stable under normal conditions	[2]

## Hazard Identification and Safety Data

**2-Methyl-1,3-cyclopentanedione** is considered a combustible solid and may form combustible dust concentrations in air.[2] While comprehensive acute toxicity data is not available, it is recommended to handle this compound with care, assuming it may be an irritant.[4]

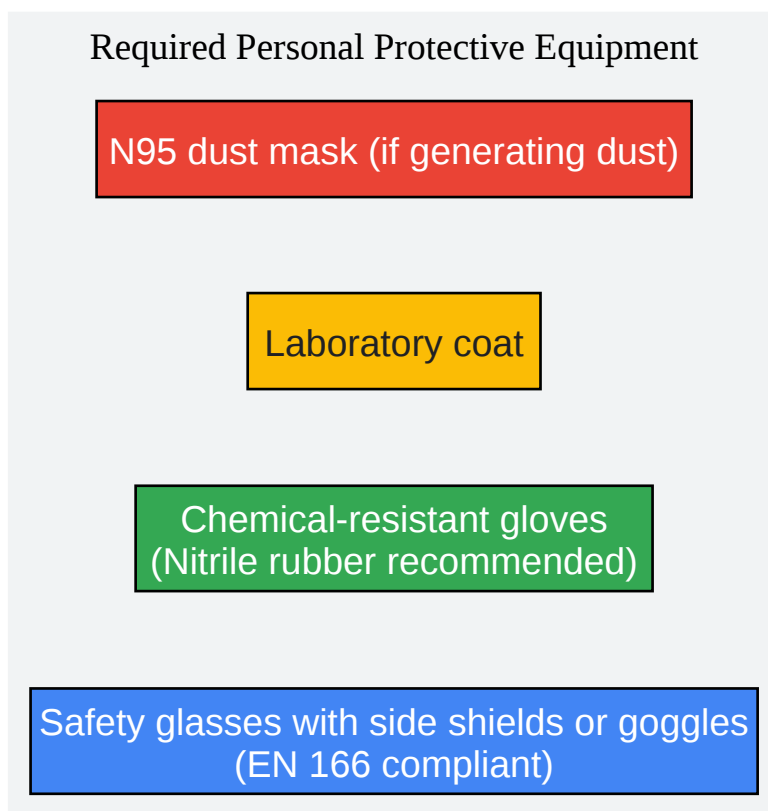
Table 2: Hazard and Safety Information

Hazard Category	Description	Reference(s)
GHS Classification	Combustible Dust	[2]
Primary Hazards	Irritant (presumed)	[4]
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[3]
Skin Corrosion/Irritation	No data available	[3]
Serious Eye Damage/Irritation	No data available	[3]
Incompatible Materials	Strong oxidizing agents	[2]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> )	[2]

## Safe Handling Protocols

### Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **2-Methyl-1,3-cyclopentanedione**.



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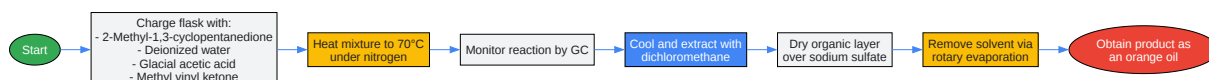
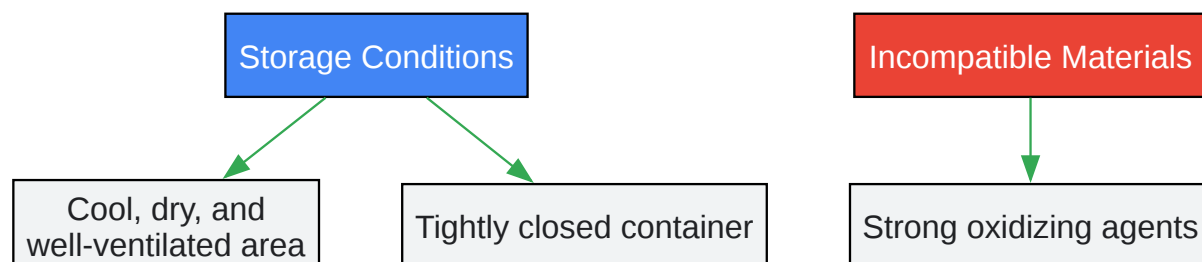
Caption: Required Personal Protective Equipment (PPE).

## General Handling Procedures

- **Work Area:** Conduct all work with **2-Methyl-1,3-cyclopentanedione** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust particles.
- **Avoid Dust Formation:** Handle the solid powder carefully to avoid generating dust. Use appropriate tools for transferring the substance.
- **Grounding:** When transferring large quantities, ensure that equipment is properly grounded to prevent static discharge, which could ignite dust.
- **Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.[3]
- **Contaminated Clothing:** Remove and wash any contaminated clothing before reuse.[3]

## Storage Procedures

Proper storage is essential to maintain the quality of **2-Methyl-1,3-cyclopentanedione** and to prevent hazardous situations.



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